"synthesis and characterization of Isotridecanamine"

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Compound of Interest

Compound Name:	*Isotridecanamine*
CAS No.:	*35723-81-0*
Cat. No.:	*B1583729*

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An In-Depth Technical Guide to the Synthesis and Characterization of **Isotridecanamine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Isotridecanamine, a branched-chain primary amine, is a critical chemical intermediate with diverse industrial applications. Its unique isomeric mixture, derived from branched C12 olefins, imparts properties valuable in the synthesis of surfactants, corrosion inhibitors, and specialty chemicals. This guide provides a comprehensive overview of the predominant synthesis pathway for **Isotridecanamine**, focusing on the reductive amination of isotridecanal. We will delve into the mechanistic rationale behind the synthetic strategy, provide a detailed experimental protocol, and outline a rigorous analytical workflow for structural confirmation and purity assessment. This document is intended to serve as a practical, field-proven resource for chemists and researchers engaged in the synthesis and application of long-chain aliphatic amines.

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Introduction: The Molecular Architecture and Utility of Isotridecanamine

Isotridecanamine refers to a mixture of C13 primary amine isomers. The "iso" prefix denotes its branched nature, which typically originates from the oligomerization of propylene, leading to a complex mixture of dodecene isomers. This isomeric complexity is a defining feature, influencing the physical properties of the final product, such as its liquid state over a broad temperature range and its surface activity.

The primary amine functional group is a versatile handle for further chemical modification, making **Isotridecanamine** a valuable building block. Its lipophilic C13 chain combined with the reactive amine head group forms the basis for its use in various applications, including the production of non-ionic surfactants, emulsifiers, and as a key component in corrosion inhibitor formulations for the oil and gas industry.

Table 1: Physicochemical Properties of **Isotridecanamine**[1]

Property	Value
Molecular Formula	$C_{13}H_{29}N$
Molar Mass	199.38 g/mol
IUPAC Name (representative isomer)	11-Methyldodecan-1-amine
CAS Number	35723-81-0
Appearance	Colorless to pale yellow liquid

Synthesis of Isotridecanamine: A Two-Stage Industrial Pathway

The industrial production of **Isotridecanamine** is predominantly a two-step process that begins with branched dodecene isomers. The overall transformation involves the introduction of a carbonyl group followed by its conversion to a primary amine.

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- Hydroformylation (Oxo Process): Dodecene isomers are reacted with synthesis gas (a mixture of carbon monoxide and hydrogen) in the presence of a catalyst, typically a rhodium complex. This reaction, known as hydroformylation, introduces a formyl group (-CHO) to the olefin, yielding a mixture of C13 aldehydes, collectively known as isotridecanal.[2][3][4] The use of specialized multiphase systems, such as microemulsions, has been explored to improve reaction efficiency and catalyst recycling for long-chain olefins like dodecene.[2][5][6]

- Reductive Amination: The resulting isotridecanal is then converted to **Isotridecanamine**. This is the core transformation this guide will focus on. It is a robust and widely used method for amine synthesis that proceeds via an imine intermediate.[7]

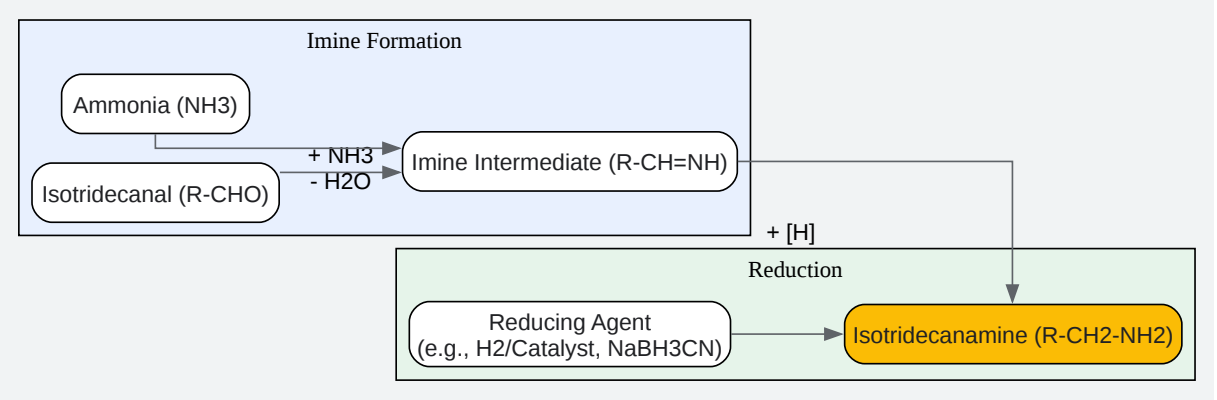
Mechanism of Reductive Amination

Reductive amination is a highly efficient, often one-pot, procedure that combines two fundamental reactions: the formation of an imine and its subsequent reduction.[7][8]

- Imine Formation: The carbonyl carbon of the aldehyde (isotridecanal) is electrophilic and undergoes nucleophilic attack by ammonia. This is followed by dehydration to form a C=N double bond, yielding an imine intermediate. The reaction is typically catalyzed by a weak acid.

- Reduction: A reducing agent, introduced into the reaction mixture, selectively reduces the imine to the corresponding primary amine. A key advantage of modern reducing agents is their ability to reduce the imine in the presence of the starting aldehyde, allowing for a one-pot reaction.[9]

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